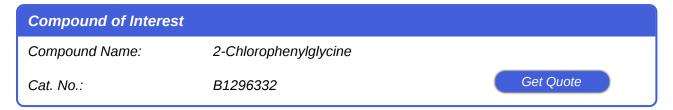


Essential Safety and Logistical Information for Handling 2-Chlorophenylglycine

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chlorophenylglycine**. The following procedures and recommendations are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

2-Chlorophenylglycine is classified as a substance that can cause skin and eye irritation.[1][2] It may also cause respiratory irritation.[2][3] Therefore, adherence to proper safety protocols is crucial.

Table 1: Summary of Safety Information for 2-Chlorophenylglycine



Parameter	Information	Source
CAS Number	6212-33-5	[1]
Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[1][2][4]
Signal Word	Warning	[1][2]
Occupational Exposure Limits	Not available	[2]
Storage Temperature	Store in a cool, dry, well- ventilated area	[2][5]

Operational Plan for Safe Handling

A systematic approach to handling **2-Chlorophenylglycine** is essential to prevent exposure and ensure the integrity of experiments.

- 1. Engineering Controls:
- Work in a well-ventilated area.[2][3] The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- 2. Personal Protective Equipment (PPE):
- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[5][6]
- Hand Protection: Wear chemical-resistant gloves.[3][5] Inspect gloves for any damage before use and practice proper glove removal technique to avoid skin contact.[5]
- Body Protection: A lab coat or a chemical-resistant suit should be worn.[5]
- Respiratory Protection: If dust formation is likely or ventilation is inadequate, use a NIOSHapproved respirator.[4][5]



- 3. Handling Procedures:
- Avoid generating dust.[1]
- Weigh and handle the solid material in a designated area, preferably within a fume hood.
- Avoid contact with skin, eyes, and clothing.[1][5]
- Wash hands thoroughly after handling the substance.[1][2]
- Do not eat, drink, or smoke in the laboratory area.[2]
- 4. Storage:
- Keep the container tightly closed when not in use.[1][2]
- Store in a cool, dry, and well-ventilated place away from incompatible substances.[2][5]

First Aid Measures

In the event of exposure, immediate action is critical.

Table 2: First Aid Procedures for **2-Chlorophenylglycine** Exposure



Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.	[1][2][3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.	[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.	[1][2][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][3]

Disposal Plan

Proper disposal of **2-Chlorophenylglycine** and its containers is mandatory to prevent environmental contamination and ensure regulatory compliance.

- 1. Waste Characterization:
- Unused **2-Chlorophenylglycine** should be considered chemical waste.
- 2. Disposal of Solid Waste:

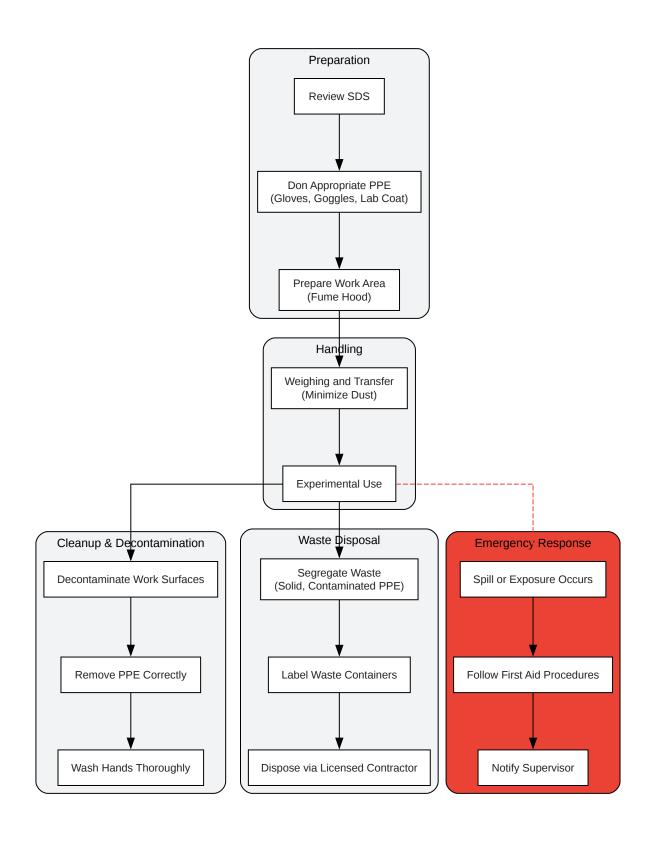


- Collect waste **2-Chlorophenylglycine** in a clearly labeled, sealed container.
- Dispose of the waste through a licensed professional waste disposal company.[1][4] Do not dispose of it in the regular trash.
- 3. Disposal of Contaminated Materials:
- Any materials that have come into contact with 2-Chlorophenylglycine, such as gloves, weighing paper, and disposable labware, should be considered contaminated.
- Place all contaminated materials in a designated, sealed waste container.
- Dispose of contaminated materials as chemical waste through a licensed disposal service.
- 4. Container Disposal:
- Empty containers should be triple-rinsed with a suitable solvent.
- The rinsate should be collected and disposed of as chemical waste.
- After thorough cleaning, the container may be disposed of as regular waste, following
 institutional guidelines. Puncturing the container to prevent reuse is a good practice.[3]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Chlorophenylglycine**, from preparation to disposal.





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Caption: Workflow for Safe Handling of **2-Chlorophenylglycine**.



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